

A Comprehensive Laboratory Guide to Monostearin: CAS Number and Safety Data

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Compound of Interest

Compound Name: Monostearin

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This technical guide provides an in-depth overview of **Monostearin** (Glycerol Monostearate), focusing on its CAS identification and critical safety information for laboratory applications. The content is tailored for researchers, scientists, and professionals in drug development, presenting data in a structured format with detailed protocols and visualizations to ensure safe handling and use.

Chemical Identification and CAS Numbers

Monostearin, also known as Glyceryl Monostearate (GMS), is a monoglyceride commonly used as an emulsifier.^{[1][2]} It is the glycerol ester of stearic acid.^{[1][2]} Commercially, it is produced by the glycerolysis of triglycerides from vegetable or animal fats and glycerol.^[2]

Monostearin can exist as a mixture of different isomers and related substances. This leads to several associated CAS (Chemical Abstracts Service) numbers.

Substance Name	CAS Number	Description
Monostearin (Mixture)	31566-31-1	A mixture of variable proportions of glyceryl monostearate and glyceryl monopalmitate.[3][4][5] This is the most common CAS number for commercial Glyceryl Monostearate.
1-Monostearin	123-94-4	Refers specifically to the 1-stearoyl-rac-glycerol isomer.[6][7][8]
2-Monostearin	621-61-4	Refers specifically to the 2-glycerol monostearate isomer.[2]
Glyceryl Stearate	11099-07-3	Another CAS number sometimes associated with Glyceryl Stearate.[9]

For the purposes of this guide, we will focus on the most commonly cited CAS number for laboratory-grade Glyceryl Monostearate, 31566-31-1.

Physical and Chemical Properties

Monostearin is a white or yellowish waxy solid.[9] It is odorless and tasteless.[9] Key quantitative properties are summarized below.

Property	Value	Source
Molecular Formula	C21H42O4	[3][9][10]
Molar Mass	358.56 g/mol	[9][10][11]
Melting Point	55-60 °C	[9]
Boiling Point	~410.96 °C (estimate)	[9]
Density	0.97 g/cm ³	[9]
Solubility	Insoluble in water; soluble in hot organic solvents like ethanol, benzene, and acetone.[9][11] It can be dispersed in hot water with strong agitation to form an emulsion.[9]	

Safety Data Sheet (SDS) Summary

The following information is a summary of key safety data typically found in a Safety Data Sheet for **Monostearin** (CAS: 31566-31-1).

Monostearin is generally not considered a hazardous substance according to the OSHA Hazard Communication Standard (29 CFR 1910.1200).[5][12] However, it is considered slightly hazardous in case of skin or eye contact (irritant), ingestion, or inhalation.[3][13] High dust concentrations may present an ignition risk.[14]

Monostearin exhibits low acute toxicity.

Toxicity Data	Value	Species	Source
Oral LD50	> 5,000 mg/kg	Mouse	[15]
Dermal LD50	> 2,000 mg/kg	Rat	[15]

- Carcinogenic, Mutagenic, and Teratogenic Effects: No data available to suggest carcinogenic, mutagenic, or teratogenic effects.[3][13]
- Chronic Health Effects: Repeated or prolonged exposure is not known to aggravate any medical condition.[3][13]

Exposure Route	First-Aid Protocol
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[3][13]
Skin Contact	Wash the affected area with soap and water. If irritation develops, seek medical attention.[3][13]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Get medical attention if irritation occurs.[3][13]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. If large quantities are swallowed, contact a physician.[3][13]

Monostearin is combustible at high temperatures.[3]

- Suitable Extinguishing Media: Use dry chemical powder, carbon dioxide, water spray, or foam.[3][13][14]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may scatter the material. [3][13]
- Products of Combustion: Carbon oxides (CO, CO₂).[3][13]
- Explosion Hazards: Not considered an explosion risk in the presence of mechanical impact or static discharge.[3][13]

Experimental Protocols for Laboratory Use

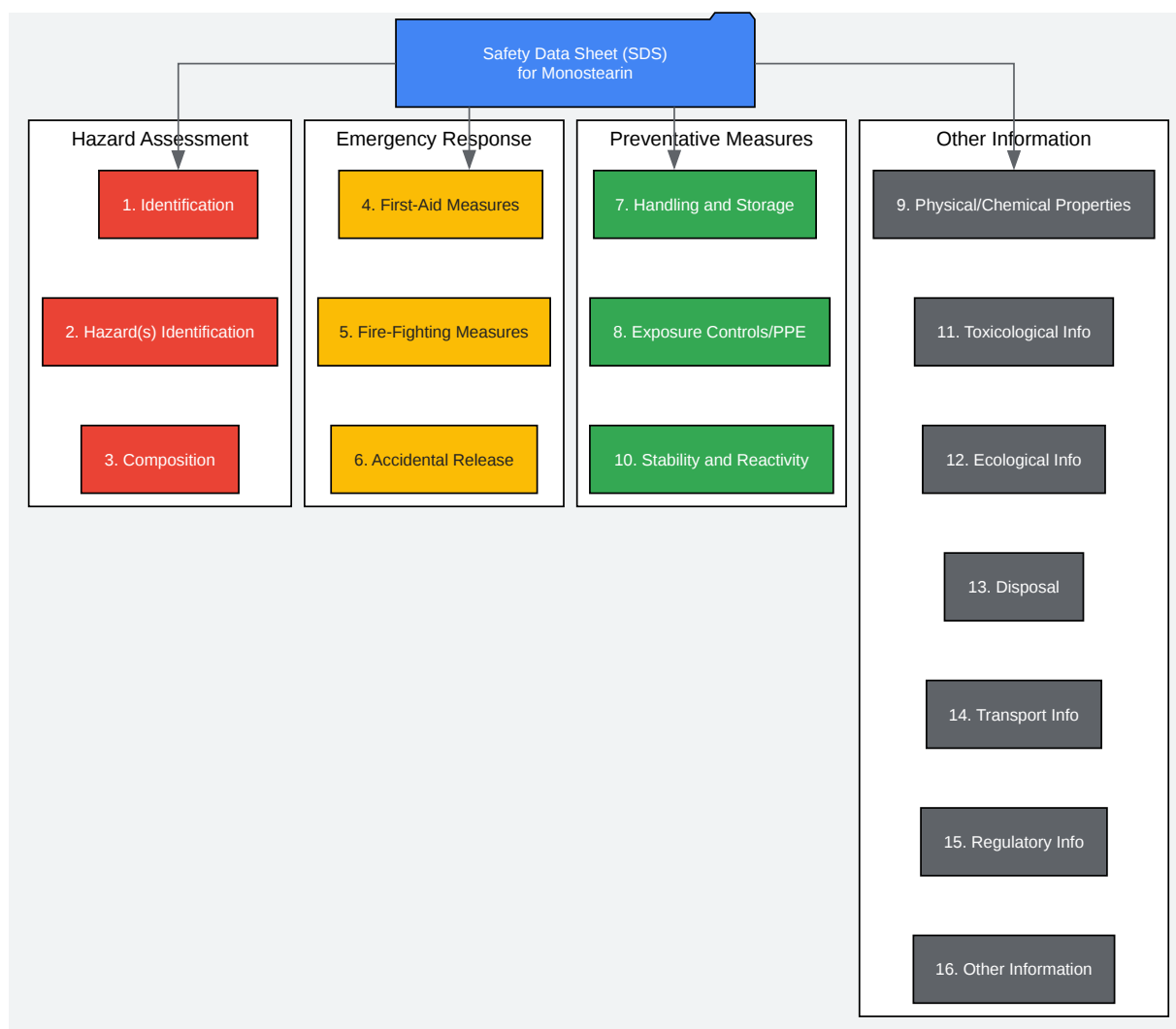
The following protocols outline the safe handling and use of **monostearin** in a laboratory setting.

When handling **monostearin**, especially in powder form, the following PPE is recommended:

- Eye Protection: Safety glasses with side-shields or goggles.[16]
- Hand Protection: Chemically resistant gloves.[3]
- Body Protection: A standard laboratory coat.[3]
- Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.[14]
- Handling: Avoid creating dust.[17] Use in a well-ventilated area or under a fume hood.[13] Keep away from heat and sources of ignition.[13] Ground all equipment containing the material to prevent static discharge.[13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][13][17] Protect from light, as it is light-sensitive.[3][13]
- Small Spills: Use appropriate tools to carefully scoop the spilled solid into a designated waste container, minimizing dust generation.[3][13] Clean the surface with water.[3][13]
- Large Spills: Use a shovel to place the material into a suitable waste disposal container.[3]
- Disposal: Dispose of waste material in accordance with federal, state, and local environmental regulations.[13]

Mandatory Visualizations

The following diagrams provide visual summaries of key safety workflows and information structures.



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Caption: Key sections of a Safety Data Sheet (SDS) for **Monostearin**.

Caption: Logical workflow for the safe laboratory use of **Monostearin**.

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